

side reactions of the free hydroxyl group in Methyl (S)-(-)-lactate

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Compound of Interest

Compound Name: Methyl (S)-(-)-lactate

Cat. No.: B143375

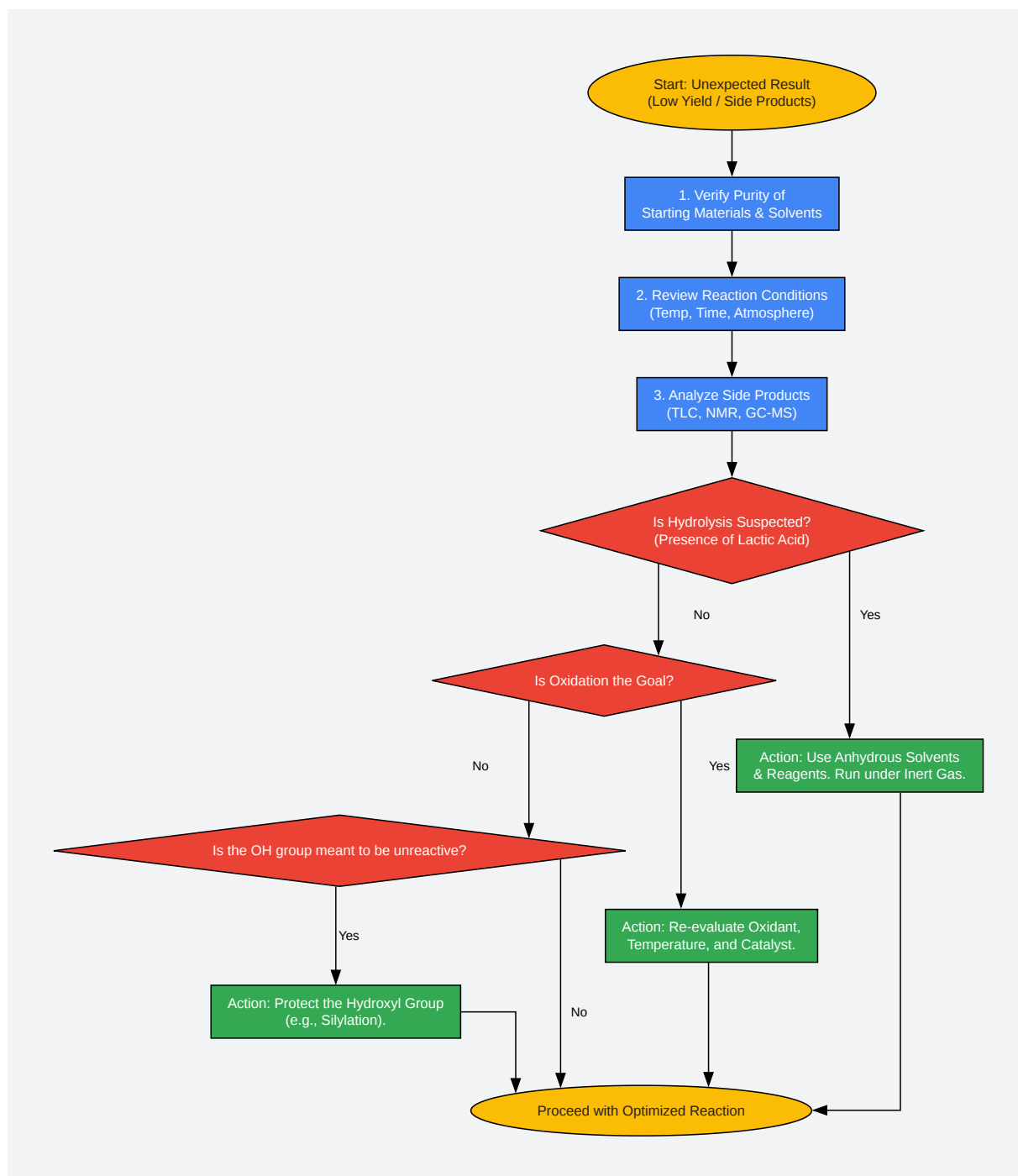
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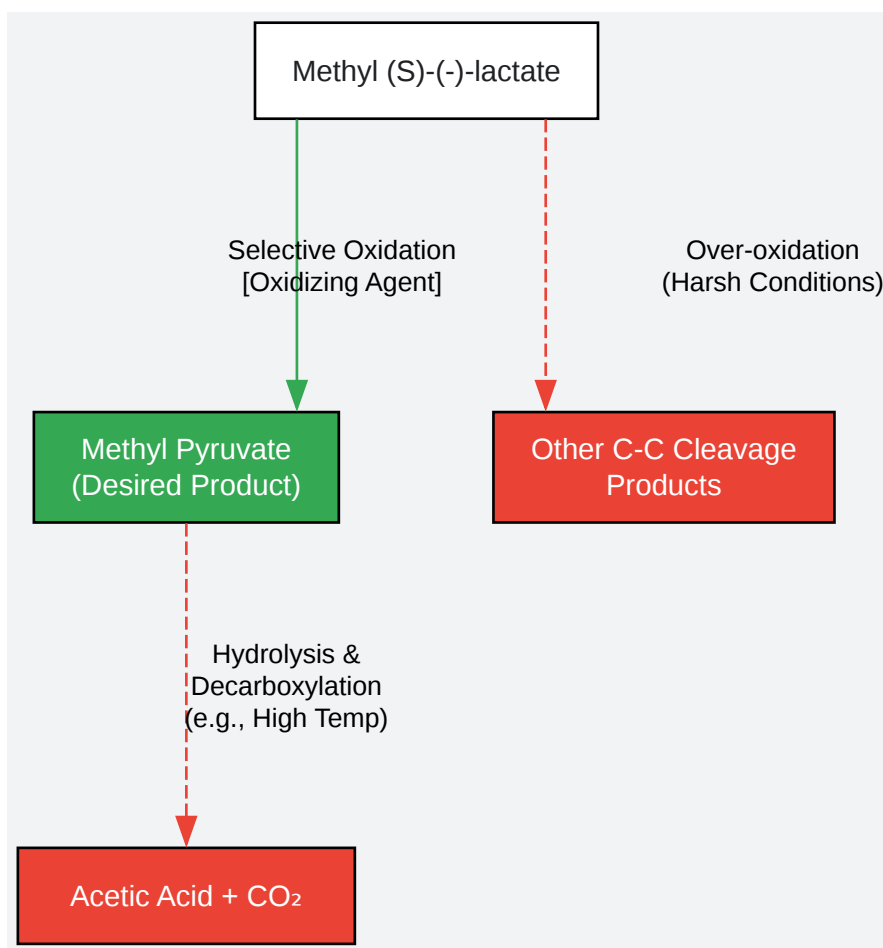
General Troubleshooting

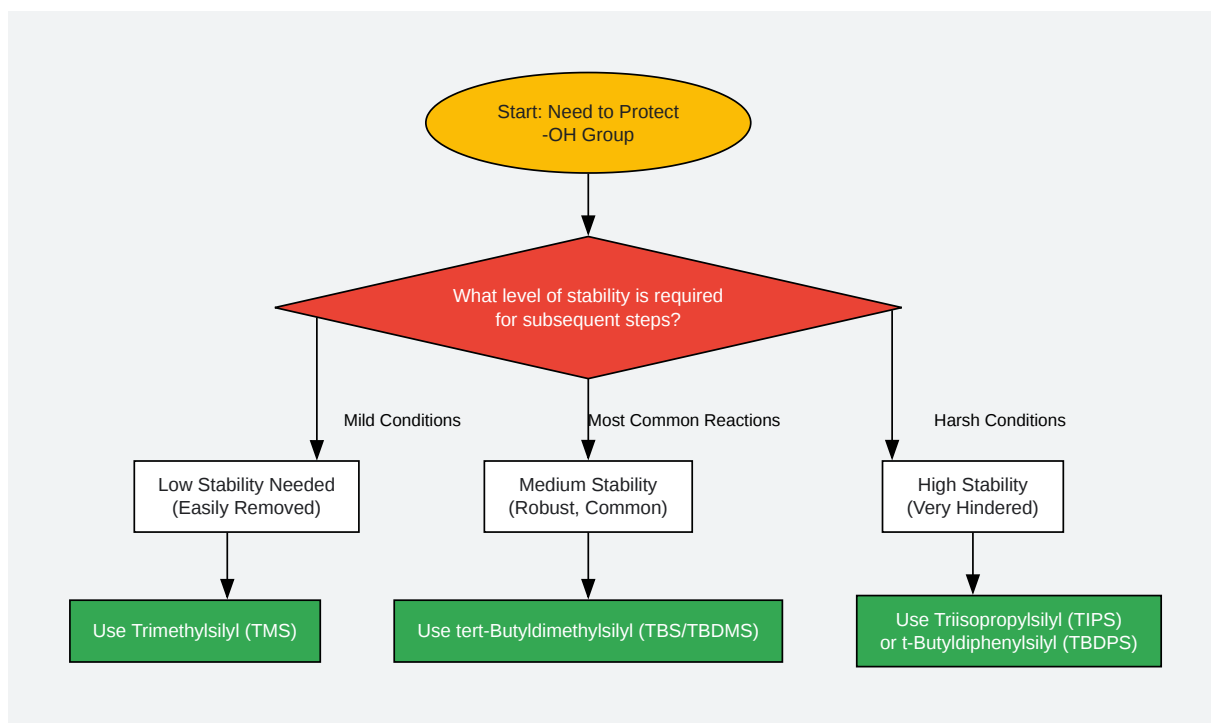
Question: I am getting unexpected products or low yields in my reaction with **methyl (S)-(-)-lactate**. Where should I start troubleshooting?

Answer: When encountering unexpected results, a systematic approach is crucial. Many syntheses require several attempts and optimization. The initial plan may need to be revised due to unforeseen difficulties. Start by verifying the purity of your starting materials and solvents. Moisture is a common culprit, leading to hydrolysis. Next, carefully review your reaction conditions—temperature, reaction time, and atmosphere. Unwanted side reactions can often be minimized by adjusting these parameters. Consider isolating and characterizing the side products to better understand the competing reaction pathways.

Below is a general workflow to help diagnose the issue.







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